

Spectroscopic data for 3,3-Bis(bromomethyl)pentane

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Compound of Interest

Compound Name: 3,3-Bis(bromomethyl)pentane

CAS No.: 67969-84-0

Cat. No.: B1266688

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An In-Depth Technical Guide to the Spectroscopic Characterization of **3,3-Bis(bromomethyl)pentane**

Abstract

This technical guide provides a comprehensive spectroscopic analysis of **3,3-bis(bromomethyl)pentane** (CAS RN: 67969-84-0), a symmetrically substituted dibromoalkane.^{[1][2][3][4]} Intended for researchers, chemists, and drug development professionals, this document outlines the theoretical basis and practical application of mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy for the unequivocal structural elucidation and purity assessment of this compound. While empirical data from public databases is leveraged for mass spectrometry and infrared analysis, this guide provides expertly predicted ¹H and ¹³C NMR spectra based on established chemical principles and data from analogous structures, offering a complete characterization profile. Each section includes detailed experimental protocols, data interpretation grounded in molecular structure, and summary tables for quick reference.

Molecular Structure and Spectroscopic Implications

3,3-Bis(bromomethyl)pentane possesses a unique structure with a central quaternary carbon atom bonded to two ethyl groups and two bromomethyl groups.^{[2][3]} This high degree of symmetry is a critical determinant of its spectroscopic features, particularly in NMR, as it dictates the number of chemically equivalent nuclei and, therefore, the number of distinct signals observed.

The molecular formula is $C_7H_{14}Br_2$ with a molecular weight of approximately 257.99 g/mol.^{[2][3][4]} Understanding this symmetrical arrangement is the foundational step in interpreting the spectroscopic data that follows.

Caption: Molecular structure of **3,3-Bis(bromomethyl)pentane** with color-coded carbon environments for NMR analysis.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. For halogenated compounds, MS is particularly powerful due to the characteristic isotopic patterns of elements like bromine.

Experimental Protocol: Electron Ionization (EI)

A standard approach for volatile, thermally stable compounds like **3,3-bis(bromomethyl)pentane** involves Electron Ionization (EI).^[5]

- **Sample Introduction:** A dilute solution of the analyte in a volatile solvent (e.g., methanol or dichloromethane) is introduced into the instrument, typically via a gas chromatograph (GC-MS) for separation and purification.
- **Ionization:** In the EI source, the sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged radical cation known as the molecular ion ($M^{+\bullet}$).
- **Fragmentation:** The high internal energy of the molecular ion causes it to undergo fragmentation, breaking into smaller, characteristic charged ions.
- **Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their m/z ratio.

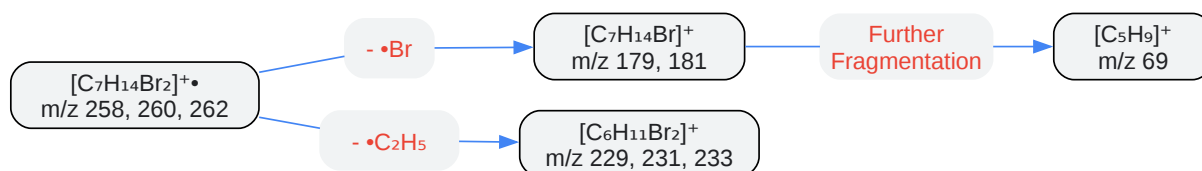
- Detection: A detector records the abundance of each ion, generating a mass spectrum.

Data Interpretation

The mass spectrum for **3,3-bis(bromomethyl)pentane** is available in the NIST WebBook.^[1]

The interpretation hinges on two key features: the isotopic pattern of bromine and logical fragmentation pathways.

- Bromine Isotopic Pattern: Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in approximately a 1:1 ratio of natural abundance. Consequently, any fragment containing two bromine atoms will exhibit a characteristic triplet pattern at M , $M+2$, and $M+4$ with relative intensities of approximately 1:2:1. A fragment with one bromine atom will show a doublet at M and $M+2$ with 1:1 intensity.
- Fragmentation Pathway: The molecular ion (m/z 258, based on ^{79}Br) is often unstable. Key fragmentation events include:
 - Loss of a bromine radical ($\bullet\text{Br}$): This is a common pathway leading to a cation at m/z 179 ($\text{C}_7\text{H}_{14}\text{Br}^+$). This fragment would exhibit the 1:1 doublet pattern for a single bromine atom.
 - Loss of a bromomethyl radical ($\bullet\text{CH}_2\text{Br}$): This cleavage results in a fragment around m/z 165.
 - Loss of an ethyl radical ($\bullet\text{CH}_2\text{CH}_3$): Cleavage of a C-C bond can lead to the loss of an ethyl group (29 Da), resulting in a fragment at m/z 229.
 - Base Peak: The most abundant peak (base peak) in the spectrum is often a stable carbocation. For this molecule, the C_4H_9^+ ion at m/z 57 or C_5H_9^+ at m/z 69 are likely candidates resulting from further fragmentation. The NIST data shows a top peak at m/z 55.^[2]



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Caption: Simplified EI-MS fragmentation pathway for **3,3-Bis(bromomethyl)pentane**.

Summary of Mass Spectrometry Data

Mass-to-Charge (m/z)	Relative Intensity (%)	Proposed Fragment Ion
258, 260, 262	Low	$[C_7H_{14}Br_2]^+\bullet$ (Molecular Ion)
179, 181	Moderate	$[C_7H_{14}Br]^+$ (Loss of $\bullet Br$)
97	High	$[C_7H_{13}]^+$ (Loss of 2Br and H)
55	100 (Base Peak)	$[C_4H_7]^+$
41	High	$[C_3H_5]^+$

Data interpreted from NIST and PubChem databases.[\[1\]](#)[\[2\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of a molecule, providing valuable information about the functional groups present. For **3,3-bis(bromomethyl)pentane**, the key vibrational modes are those associated with alkane C-H bonds and the C-Br bond.

Experimental Protocol: ATR-FTIR

Attenuated Total Reflectance (ATR) coupled with Fourier Transform Infrared (FTIR) spectroscopy is a rapid and robust method for analyzing liquid samples.[\[5\]](#)

- **Background Scan:** A background spectrum of the clean ATR crystal (e.g., diamond or zinc selenide) is recorded to account for atmospheric CO₂ and H₂O.
- **Sample Application:** A single drop of neat **3,3-bis(bromomethyl)pentane** is placed directly onto the ATR crystal.
- **Data Acquisition:** The IR beam is directed through the crystal, where it undergoes total internal reflection. At the point of reflection, an evanescent wave penetrates a short distance

into the sample, and the sample absorbs energy at specific frequencies corresponding to its molecular vibrations.

- **Spectrum Generation:** An interferogram is generated and then mathematically converted to a familiar IR spectrum (transmittance or absorbance vs. wavenumber) via a Fourier transform. The spectrum is typically recorded from 4000 to 400 cm^{-1} .

Data Interpretation

The IR spectrum of an alkane is typically simple. The key is to identify the C-H stretching and bending frequencies and the C-Br stretch, which confirms the presence of the halogen.

- **C-H Stretching:** Strong, sharp absorptions are expected just below 3000 cm^{-1} (typically 2975-2850 cm^{-1}), characteristic of sp^3 C-H bonds in the ethyl and bromomethyl groups.[\[5\]](#)
- **C-H Bending:** Medium intensity bands around 1470-1450 cm^{-1} are due to methylene ($-\text{CH}_2-$) scissoring vibrations, while methyl ($-\text{CH}_3$) asymmetric and symmetric bending vibrations appear near 1460 cm^{-1} and 1380 cm^{-1} , respectively.[\[5\]](#)
- **C-Br Stretching:** The most diagnostic peak for this molecule is the C-Br stretching vibration. This bond is heavy, so the vibration occurs in the fingerprint region, typically appearing as a strong absorption in the 650-550 cm^{-1} range. The presence of a strong band in this region is compelling evidence for a bromoalkane.[\[5\]](#)

Summary of IR Spectroscopic Data

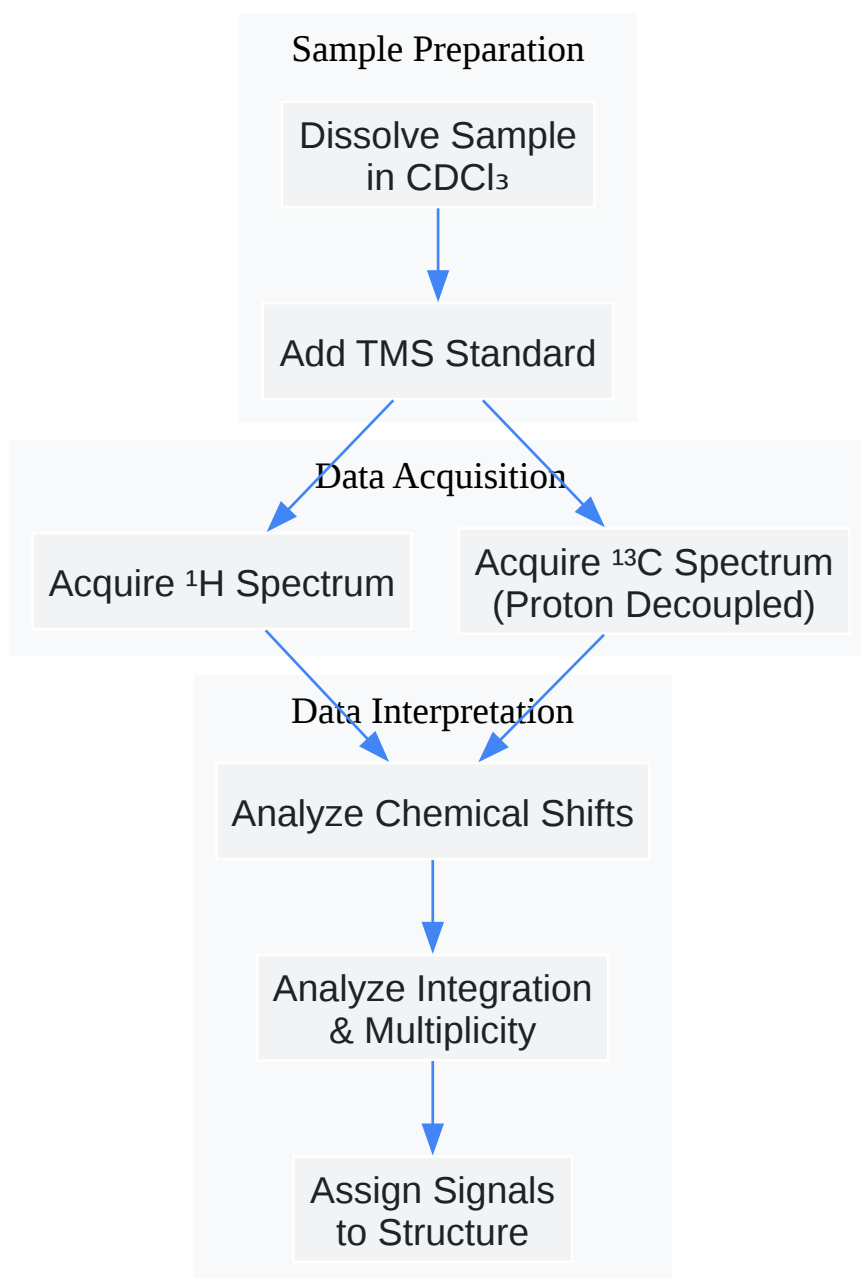
Wavenumber (cm^{-1})	Intensity	Vibrational Assignment
2975 - 2850	Strong	C-H stretch (sp^3 alkane)
1470 - 1450	Medium	$-\text{CH}_2-$ bend (scissoring)
1385 - 1375	Medium	$-\text{CH}_3$ bend (symmetric)
650 - 550	Strong	C-Br stretch
Predicted assignments based on established correlation tables and data from analogous compounds. [5]		

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the precise carbon-hydrogen framework of an organic molecule. Due to the high symmetry of **3,3-bis(bromomethyl)pentane**, its NMR spectra are predicted to be remarkably simple and clean.

Experimental Protocol

- **Sample Preparation:** Dissolve 5-10 mg of **3,3-bis(bromomethyl)pentane** in ~0.6 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3). Add a small amount of an internal standard, typically tetramethylsilane (TMS), to calibrate the chemical shift scale to 0.00 ppm.
- **^1H NMR Acquisition:** Record the proton NMR spectrum on a high-resolution spectrometer (e.g., 400 MHz or higher). Standard parameters are optimized to achieve a high signal-to-noise ratio.^[5]
- **^{13}C NMR Acquisition:** Record the carbon NMR spectrum using proton decoupling to ensure that each unique carbon environment appears as a single, sharp line.^{[5][6]}



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Sources

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